

Determining the Limit of Detection for Solvent Red 195: A Comparative Guide

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Compound of Interest

Compound Name: Solvent red 195

Cat. No.: B1595644

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive framework for determining the limit of detection (LOD) of **Solvent Red 195**, a polymer-soluble azo dye.^[1] While specific LOD values for **Solvent Red 195** are not readily available in published literature, this document outlines a detailed experimental protocol using High-Performance Liquid Chromatography with UV detection (HPLC-UV), a common and robust analytical technique. This guide will enable researchers to establish an LOD for **Solvent Red 195** and objectively compare its performance against alternative dyes using the provided methodologies.

Comparative Analysis Framework

To facilitate a direct comparison of **Solvent Red 195** with alternative dyes, the following table should be populated with experimentally determined data. This structured approach ensures a clear and concise presentation of quantitative results.

Table 1: Comparative Limit of Detection (LOD) and Quantification (LOQ) Data

Analyte	Analytical Method	Wavelength (nm)	Limit of Detection (LOD)	Limit of Quantitation (LOQ)
Solvent Red 195	HPLC-UV	[To be determined]	[Experimental Value]	[Experimental Value]
Alternative Dye 1	[e.g., HPLC-UV]	[Experimental Value]	[Experimental Value]	[Experimental Value]
Alternative Dye 2	[e.g., GC-MS]	N/A	[Experimental Value]	[Experimental Value]
Alternative Dye 3	[e.g., Spectrofluorometry]	[Excitation/Emission]	[Experimental Value]	[Experimental Value]

Experimental Protocol: Determining the LOD of Solvent Red 195 by HPLC-UV

This protocol details the steps necessary to determine the limit of detection of **Solvent Red 195**. The LOD is defined as the lowest concentration of an analyte in a sample that can be reliably distinguished from a blank sample.^[2] A common and accepted method for estimating the LOD is based on the signal-to-noise ratio, where a ratio of 3:1 is generally considered acceptable.^[3]

1. Materials and Instrumentation

- **Solvent Red 195**: Analytical standard of known purity.
- High-Performance Liquid Chromatograph (HPLC): Equipped with a UV-Vis detector.
- Analytical Column: A C18 reverse-phase column is a suitable starting point.^[4]
- Solvents: HPLC-grade acetonitrile, methanol, and water.
- Volumetric Glassware and Pipettes: Calibrated for accurate preparation of standards.

- Analytical Balance: For precise weighing of the standard.

2. Preparation of Stock and Standard Solutions

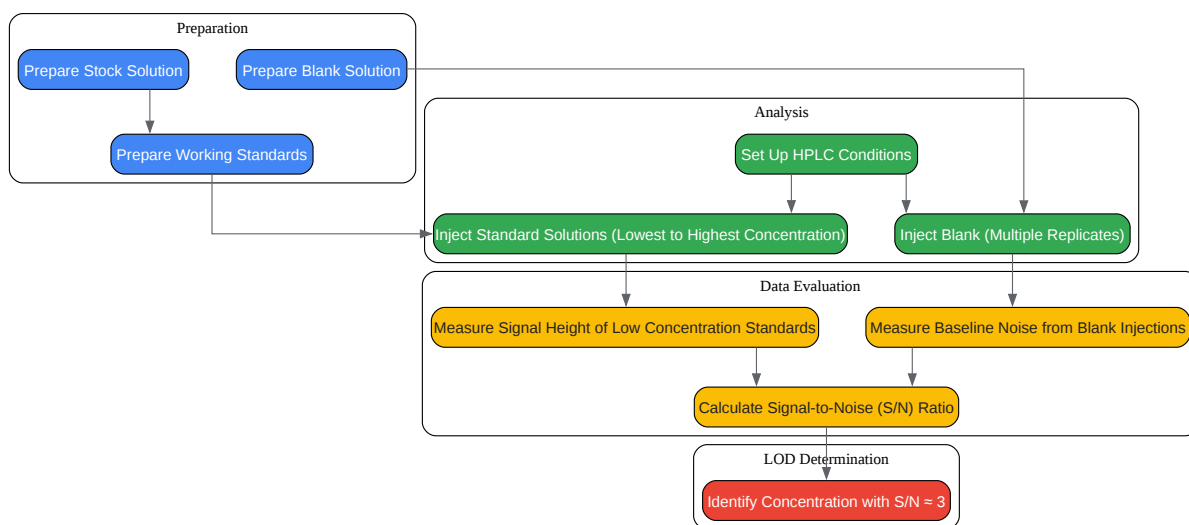
- Primary Stock Solution (e.g., 1 mg/mL): Accurately weigh a known amount of **Solvent Red 195** and dissolve it in a suitable solvent (e.g., acetonitrile or a mixture of mobile phase components) in a volumetric flask.
- Intermediate Stock Solution (e.g., 100 µg/mL): Perform a serial dilution of the primary stock solution.
- Working Standard Solutions: Prepare a series of dilutions from the intermediate stock solution to create a calibration curve. The concentration range should bracket the expected LOD. For example, prepare standards at 10 µg/mL, 5 µg/mL, 1 µg/mL, 0.5 µg/mL, 0.1 µg/mL, and 0.05 µg/mL.
- Blank Solution: Use the same solvent as used for the standards.

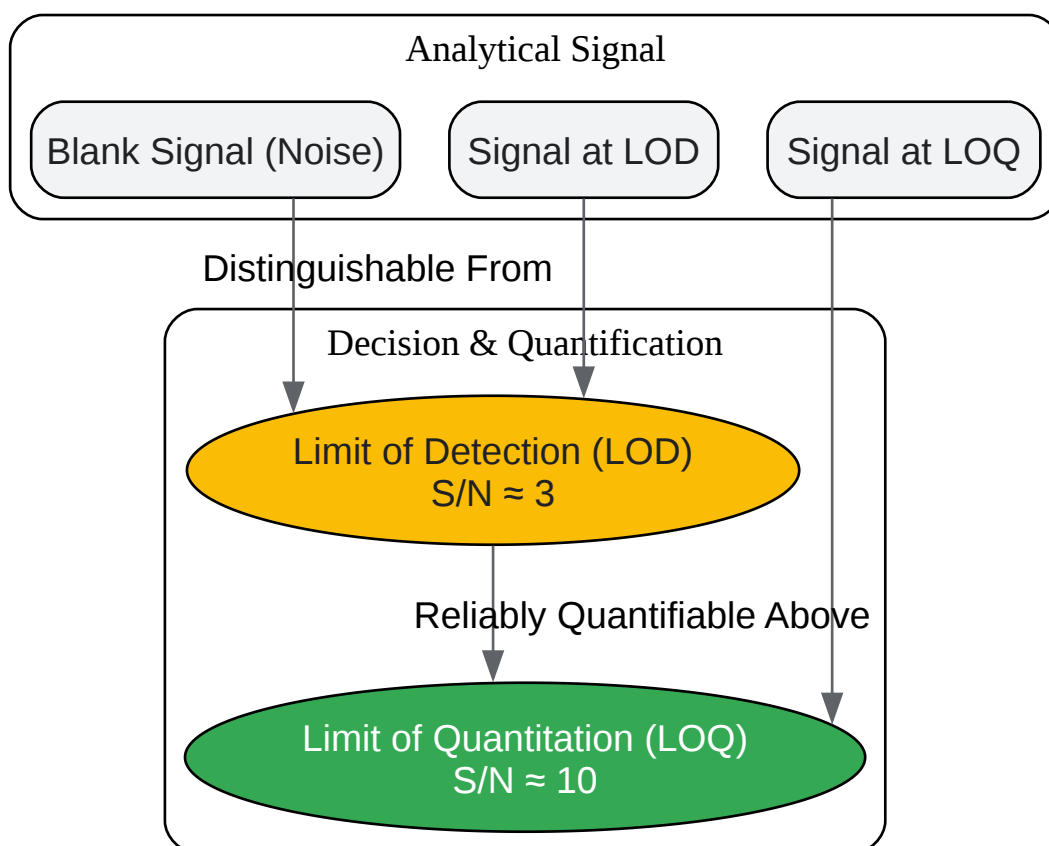
3. Chromatographic Conditions

- Mobile Phase: A gradient of acetonitrile and water is a common starting point for reverse-phase chromatography. The exact gradient program will need to be optimized to achieve good peak shape and resolution.
- Flow Rate: Typically 1.0 mL/min.
- Injection Volume: 10-20 µL.
- Column Temperature: 30°C.[\[4\]](#)
- Detection Wavelength: Determine the wavelength of maximum absorbance (λ_{max}) for **Solvent Red 195** by scanning a standard solution with the UV-Vis detector.

4. Experimental Workflow

The following diagram illustrates the workflow for determining the LOD of **Solvent Red 195**.





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